

CAS number and molecular weight of vinyl decanoate

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Compound of Interest

Compound Name: Vinyl decanoate

Cat. No.: B147601

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Physicochemical Data for Vinyl Decanoate

The essential identifiers and molecular weight for **vinyl decanoate** are summarized in the table below. This information is critical for substance identification, stoichiometric calculations, and regulatory compliance.

Identifier	Value
CAS Number	4704-31-8[1][2][3][4][5]
Molecular Weight	198.30 g/mol
Molecular Formula	C ₁₂ H ₂₂ O ₂

Vinyl decanoate, also known by synonyms such as n-capric acid vinyl ester and decanoic acid, ethenyl ester, is registered under CAS number 4704-31-8. Its molecular formula is C₁₂H₂₂O₂ and it has a molecular weight of approximately 198.30 g/mol .

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References

- 1. Vinyl decanoate [webbook.nist.gov]
- 2. Vinyl decanoate [webbook.nist.gov]
- 3. Vinyl decanoate, 95%, stab. | Fisher Scientific [fishersci.ca]
- 4. VINYL DECANOATE CAS#: 4704-31-8 [m.chemicalbook.com]
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